

Allyl Amyl Glycolate: A Technical Guide to its Discovery, Synthesis, and Properties

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Compound of Interest

Compound Name: **Allyl (3-methylbutoxy)acetate**

Cat. No.: **B1266693**

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Abstract

Allyl amylic glycolate is a synthetic fragrance and flavor compound valued for its powerful fruity-green aroma, reminiscent of pineapple and galbanum. This technical guide provides an in-depth overview of the history, synthesis, and physicochemical properties of allyl amylic glycolate. Detailed experimental protocols for its synthesis are provided, along with a comprehensive summary of its quantitative data. This document is intended for researchers, scientists, and professionals in the fields of chemistry and fragrance development.

Discovery and History

Allyl amylic glycolate, also known as **allyl (3-methylbutoxy)acetate**, emerged as a commercially significant aroma chemical in the 1960s and 1970s.^[1] Its development was part of a broader exploration into sulfur-containing esters to create novel green and fruity top notes in fragrances.^[1] While some sources suggest a patent may have been filed as early as 1936, comprehensive public documentation from that period is limited. The compound gained popularity for its use in creating "tropical" and "juicy" accords in perfumes and flavorings.^[1]

Its primary application lies in the fragrance and flavor industry, where it is used to impart pineapple, apple, and other tropical notes to a wide range of products, including fine fragrances, cosmetics, soaps, detergents, and food products such as beverages, candies, and chewing gum.^{[1][2]} It is recognized as Generally Recognized As Safe (GRAS) for use in food by the Flavor and Extract Manufacturers Association (FEMA), with the designation 2062.^[1]

Physicochemical Properties

Allyl amyl glycolate is a clear, colorless to pale yellow liquid with a characteristic strong, fruity, and green odor.^{[3][4]} A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of Allyl Amyl Glycolate

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₈ O ₃	[3]
Molecular Weight	186.25 g/mol	[3]
CAS Number	67634-00-8	[3]
Appearance	Clear, colorless to pale yellow liquid	[3][4]
Boiling Point	201.00 to 226.00 °C @ 760.00 mm Hg	[4][5]
Density	0.935 to 0.944 g/cm ³ @ 20/25 °C	[5][6]
Refractive Index	1.4280 to 1.4330 @ 20.00 °C	[5][6]
Flash Point	> 93.33 °C (> 200.00 °F)	[5]
Vapor Pressure	0.040000 mmHg @ 25.00 °C (estimated)	[5]
Solubility	Insoluble in water; soluble in alcohols and organic solvents	[3]
logP (o/w)	2.720	[5]

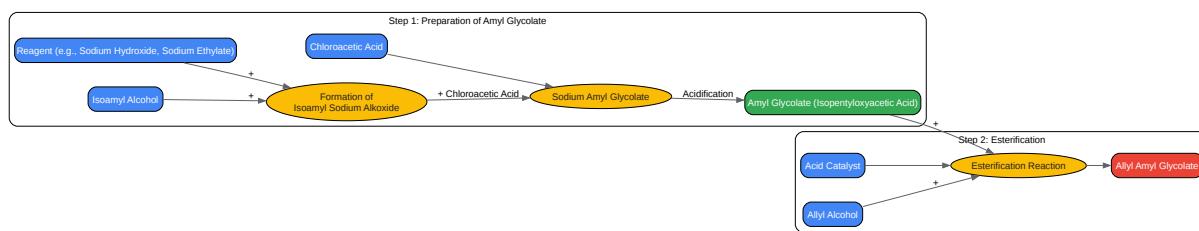
Synthesis of Allyl Amyl Glycolate

The synthesis of allyl amyl glycolate is typically a two-step process. The first step involves the preparation of the intermediate, amyl glycolate (also known as isopentyloxyacetic acid). The second step is the esterification of this intermediate with allyl alcohol. Several variations of this

synthesis have been reported, primarily differing in the choice of reagents for the preparation of amyl glycolate.

Synthesis Workflow

The general workflow for the synthesis of allyl amyl glycolate is depicted in the following diagram:



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A generalized workflow for the synthesis of Allyl Amyl Glycolate.

Experimental Protocols

The following are detailed experimental protocols based on published literature and patents.

This protocol is adapted from a Chinese patent (CN101891617A).[\[2\]](#)

- Preparation of Isoamyl Sodium Alkoxide:
 - In a suitable reactor, add isoamyl alcohol, a solvent (e.g., toluene), and powdered sodium hydroxide.
 - The mixture is heated to reflux to remove water.
 - After the dehydration is complete, the reaction mixture is cooled.
- Formation of Sodium Amyl Glycolate:
 - To the cooled mixture of isoamyl sodium alkoxide, add chloroacetic acid.
 - The reaction is allowed to proceed to form sodium amyl glycolate.
- Isolation of Amyl Glycolate:
 - Excess solvent and unreacted isoamyl alcohol are removed by distillation.
 - The residue is cooled, and hydrochloric acid is added to acidify the mixture.
 - The organic layer, containing amyl glycolate, is separated.
 - The crude amyl glycolate is purified by distillation. The reported yield is over 93%.

This protocol is adapted from a Chinese patent (CN101723832A).[\[7\]](#)

- Alcohol Exchange Reaction:
 - Isoamyl alcohol and sodium ethylate are reacted to form sodium isoamyl alkoxide through an alcohol exchange reaction.
- Formation of Amyl Glycolate:
 - The resulting sodium isoamyl alkoxide is then reacted with chloroacetic acid to yield isopentyloxyacetic acid (amyl glycolate) after the removal of sodium chloride.

This protocol is a general procedure for the esterification step.[\[2\]](#)[\[7\]](#)

- Reaction Setup:
 - In a reactor equipped with a stirrer and a condenser, charge the prepared amylo glycolate and allyl alcohol. An excess of allyl alcohol is typically used.
 - An acid catalyst (e.g., sulfuric acid, p-toluenesulfonic acid) is added to the mixture.
- Esterification:
 - The reaction mixture is heated to a temperature between 50-100 °C.
 - The reaction is monitored until completion, which can take several hours.
- Work-up and Purification:
 - After the reaction is complete, the mixture is cooled.
 - The excess allyl alcohol and any solvent are removed by distillation.
 - The crude product is washed with a basic solution (e.g., sodium bicarbonate) and then with water until neutral.
 - The final product, allyl amylo glycolate, is purified by vacuum distillation.

Biological Activity and Signaling Pathways

Extensive searches of scientific literature and chemical databases did not yield any information on specific biological activities or interactions with signaling pathways for allyl amylo glycolate in the context of drug development. Its development and primary use are firmly in the fragrance and flavor industries. As such, it is not typically studied for pharmacological effects.

Safety and Toxicology

Allyl amylo glycolate is considered to have low toxicity when used within established olfactory standards.^[1] It is a combustible liquid and may cause skin irritation.^[8] Safety data sheets recommend wearing protective gloves and eye protection when handling the concentrated substance.^[9] The International Fragrance Association (IFRA) has not restricted its use, but it is recommended to keep concentrations low to minimize the risk of sensitization.^[1] It is not

classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.[1]

Table 2: Toxicological and Safety Information

Parameter	Information	Reference
GHS Classification	Not classified as hazardous	[1]
IFRA Status	Not restricted (as of 51st Amendment)	[1]
FEMA GRAS	2062	[1]
Primary Hazards	Combustible liquid, potential for skin irritation	[8]
Handling Precautions	Avoid breathing vapors, wear protective gloves and eye protection	[9]

Conclusion

Allyl amyl glycolate is a well-established synthetic aroma chemical with a rich history in the fragrance and flavor industry. Its synthesis, primarily a two-step process involving the formation of an amyl glycolate intermediate followed by esterification, is well-documented. The compound's value lies in its potent fruity-green olfactory profile. While it has a good safety profile for its intended applications, there is no evidence to suggest it has been investigated for pharmaceutical use or has any known effects on biological signaling pathways relevant to drug development. This guide provides a comprehensive technical overview for professionals in the chemical and fragrance sciences.

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